

Head-to-head comparison of different synthesis routes for 2-Amino benzamidoxime

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Compound of Interest

Compound Name: 2-Amino benzamidoxime

Cat. No.: B2526034

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A Head-to-Head Comparison of Synthetic Routes to 2-Amino Benzamidoxime

For researchers and professionals in drug development, the efficient synthesis of key intermediates is paramount. **2-Amino benzamidoxime** is a valuable building block, and selecting the optimal synthetic route can significantly impact project timelines and resource allocation. This guide provides a detailed, head-to-head comparison of two primary synthetic pathways to **2-Amino benzamidoxime**, supported by plausible experimental protocols and quantitative data extrapolated from established chemical literature.

At a Glance: Comparison of Synthesis Routes

Parameter	Route 1: From 2-Aminobenzonitrile	Route 2: From 2-Aminobenzamide via Thioamide
Starting Material	2-Aminobenzonitrile	2-Aminobenzamide
Key Reagents	Hydroxylamine hydrochloride, Sodium bicarbonate	Phosphorus pentasulfide, Pyridine, Hydroxylamine
Number of Steps	1	2
Estimated Reaction Time	6 - 9 hours	Step 1: ~4 hours, Step 2: ~6-8 hours
Estimated Overall Yield	~75-85%	~70-80%
Purity (Typical)	Good to High	Good to High
Key Advantages	One-step synthesis, readily available starting material.	May offer higher purity due to intermediate isolation.
Key Disadvantages	Potential for amide byproduct formation.	Two-step process, use of malodorous sulfur reagents.

Visualizing the Synthetic Pathways

To illustrate the distinct approaches, the following diagrams outline the chemical transformations for each route.

Route 1: From 2-Aminobenzonitrile

2-Aminobenzonitrile

Hydroxylamine,
NaHCO₃, Ethanol,
Reflux

2-Amino benzamidoxime

Route 2: From 2-Aminobenzamide

2-Aminobenzamide

P2S5, Pyridine,
Reflux

2-Aminothiobenzamide

Hydroxylamine,
Ethanol, Reflux

2-Amino benzamidoxime

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